

# Troubleshooting poor image quality in Samarium-153 SPECT scans

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Samarium-153

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## Technical Support Center: Samarium-153 SPECT Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during **Samarium-153** (Sm-153) SPECT scans. The information is tailored for researchers, scientists, and drug development professionals to help ensure high-quality and reliable imaging data.

### Troubleshooting Guides

This section provides a systematic approach to identifying and resolving common problems that can lead to poor image quality in Sm-153 SPECT scans.

#### Issue 1: Low Image Contrast and Blurry Images

Low contrast and blurring are common issues that can obscure important details in SPECT images.

**Question:** My Sm-153 SPECT images appear blurry and have poor contrast. What are the potential causes and how can I fix this?

**Answer:** Poor contrast and blurry images in Sm-153 SPECT scans can stem from several factors, primarily related to photon scatter, acquisition parameters, and reconstruction methods.

### Potential Causes and Solutions:

- Photon Scatter: **Samarium-153**'s gamma photon energy (103 keV) is susceptible to Compton scatter, which degrades image quality.[1]
  - Solution: Implement a scatter correction method. The Triple-Energy Window (TEW) technique is a widely used and effective method for Sm-153.[2][3] A study suggests that a 20% main energy window with 6 keV sub-windows is optimal for the TEW method with Sm-153.[1][2]
- Inappropriate Collimator Selection: The choice of collimator significantly impacts the trade-off between sensitivity and spatial resolution.
  - Solution: For the 103 keV energy peak of Sm-153, a Low-Energy High-Resolution (LEHR) collimator is generally recommended to achieve good spatial resolution.[4]
- Suboptimal Reconstruction Parameters: The reconstruction algorithm and its parameters are critical for final image quality.
  - Solution: Iterative reconstruction methods like Ordered Subset Expectation Maximization (OSEM) are generally superior to Filtered Back Projection (FBP) for Sm-153 SPECT, as they can produce images with higher contrast.[4][5] When using OSEM, it is crucial to optimize the number of iterations and subsets. For example, a study on Tc-99m MIBI SPECT suggested that 4 iterations and 6 subsets provided the best image quality.[6] Applying a post-reconstruction filter, such as a Butterworth filter, can also improve image quality with OSEM.[4][6]

## Issue 2: Presence of Artifacts in the Image

Artifacts are features in an image that are not present in the original object and can lead to misinterpretation of the data.

Question: I am observing artifacts (e.g., "hot" or "cold" spots, rings, streaks) in my Sm-153 SPECT images. What could be causing them and what are the solutions?

Answer: Artifacts in SPECT imaging can be broadly categorized into patient-related, instrument-related, and processing-related artifacts.[7][8]

## Common Artifacts and Troubleshooting:

Artifact Type	Potential Cause	Recommended Action
Motion Artifacts	Patient movement during the scan.[9]	Ensure the patient is comfortable and well-instructed to remain still. Use motion correction software if available. Review raw data for signs of movement.[7]
Attenuation Artifacts	Photons being absorbed by overlying tissue (e.g., soft tissue, breasts).[7][9]	Use attenuation correction methods, often available on SPECT/CT systems.[10] If not available, consider imaging in different positions (e.g., prone vs. supine) to see if the artifact changes.
Ring Artifacts	Non-uniformity in the detector's response.	Perform daily flood field uniformity checks and recalibrate the system if necessary. High-count flood corrections are essential to eliminate these artifacts.[11]
Center of Rotation (COR) Artifacts	Misalignment of the detector's mechanical and electronic centers of rotation, causing blurring and distortion.[11][12]	Perform regular COR calibration as part of your quality control program.[12]
Extracardiac Activity	High uptake of the radiopharmaceutical in organs near the region of interest (e.g., liver, bowel).[9]	Review raw projection data to identify the source of the activity. Adjusting the image display windowing and color scale can sometimes help to better visualize the target area.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended acquisition parameters for Sm-153 SPECT?

A1: The optimal acquisition parameters can vary depending on the specific SPECT system and the experimental goals. However, the following table provides a general set of recommended parameters for Sm-153 SPECT.

Table 1: Recommended Acquisition Parameters for **Samarium-153** SPECT

Parameter	Recommended Value	Rationale
Radionuclide	Samarium-153 (Sm-153)	Emits a 103 keV gamma photon suitable for SPECT imaging.[13][14]
Collimator	Low-Energy High-Resolution (LEHR)	Provides good spatial resolution for the 103 keV energy peak.[4]
Energy Window	103 keV $\pm$ 10% (20% width)	Centers on the primary photopeak of Sm-153. A 20% window is a common starting point.[3][4]
Scatter Correction	Triple-Energy Window (TEW)	Recommended for accurate scatter correction. Optimal settings can be a 20% main window with 6 keV sub-windows.[1][2]
Matrix Size	128 x 128	A common matrix size for SPECT that balances resolution and noise.[3][4][10]
Number of Projections	120 or 128 views over 360°	Ensures sufficient angular sampling for accurate reconstruction.[10]
Acquisition Time	Variable (e.g., 20-30 s/view)	Should be sufficient to achieve adequate counts per projection to minimize noise. Total counts of around 20-32 million are often targeted for phantom studies.[10]

Q2: Which reconstruction method is better for Sm-153 SPECT: FBP or OSEM?

A2: For Sm-153 SPECT, iterative reconstruction methods like OSEM (Ordered Subset Expectation Maximization) are generally preferred over FBP (Filtered Back Projection). OSEM

can produce images with higher contrast and a better signal-to-noise ratio.[4] However, OSEM reconstructions require careful optimization of parameters.

Table 2: Comparison of FBP and OSEM Reconstruction for Sm-153 SPECT

Feature	Filtered Back Projection (FBP)	Ordered Subset Expectation Maximization (OSEM)
Principle	An analytical reconstruction technique.	An iterative algorithm that estimates the tracer distribution.[15]
Image Quality	Can produce images with lower contrast and more noise, especially with low counts.[4]	Generally yields higher contrast and better signal-to-noise ratio.[4][5]
Parameters	Requires selection of a reconstruction filter (e.g., Ramp, Butterworth, Hanning). [5]	Requires optimization of the number of iterations and subsets.[6]
Computational Time	Faster.	Slower, as it is an iterative process.
Recommendation	Can be used, but OSEM is often superior for Sm-153.	Recommended. Start with parameters like 4 iterations and 6 subsets and optimize for your system.[6]

Q3: How often should I perform quality control on my SPECT system?

A3: Regular and thorough quality control (QC) is essential for maintaining optimal SPECT system performance and ensuring high-quality images.[16]

Table 3: Recommended SPECT Quality Control Schedule

QC Test	Frequency	Purpose
Photopeak Centering	Daily	To ensure the energy window is correctly centered on the radionuclide's photopeak. <a href="#">[16]</a>
Flood Field Uniformity	Daily	To check for variations in the detector's response to a uniform source of radiation. <a href="#">[16]</a>
Spatial Resolution/Linearity	Weekly	To assess the system's ability to distinguish between small objects and to check for spatial distortions. <a href="#">[16]</a>
Center of Rotation (COR)	Monthly/Quarterly	To verify the alignment of the detector's mechanical and electronic axes of rotation. <a href="#">[12]</a>
SPECT Phantom Scan	Quarterly/Annually	To provide a comprehensive evaluation of system performance, including uniformity, resolution, and contrast. <a href="#">[10]</a> <a href="#">[17]</a>

## Experimental Protocols

### Protocol: SPECT Phantom Quality Control Test

This protocol describes the procedure for performing a comprehensive quality control test of a SPECT system using a standard phantom, such as the ACR SPECT phantom.

#### 1. Phantom Preparation:

- Fill the phantom with a uniform solution of a known activity of a suitable radionuclide (e.g., 10-20 mCi of Tc-99m for a standard SPECT phantom).[\[10\]](#) Ensure there are no air bubbles.
- If using a phantom with inserts (e.g., spheres, rods), ensure they are correctly placed.

#### 2. Acquisition Parameters:

- Use a LEHR collimator.
- Set the energy window to the photopeak of the radionuclide (e.g.,  $140 \text{ keV} \pm 10\%$  for Tc-99m).
- Set the acquisition matrix to  $128 \times 128$ .[\[10\]](#)
- Acquire 120 or 128 projections over 360 degrees.[\[10\]](#)
- Adjust the acquisition time per projection to achieve a total of approximately 20-32 million counts.[\[10\]](#)
- Use a circular or non-circular orbit, keeping the detector as close to the phantom as possible.

### 3. Reconstruction:

- Reconstruct the acquired data using both FBP and OSEM methods if available.
- For FBP, use a standard filter (e.g., Ramp with a Butterworth pre-filter).
- For OSEM, use a standard set of parameters (e.g., 4 iterations, 6 subsets) and apply a post-reconstruction filter.
- Apply attenuation correction if available.[\[10\]](#)

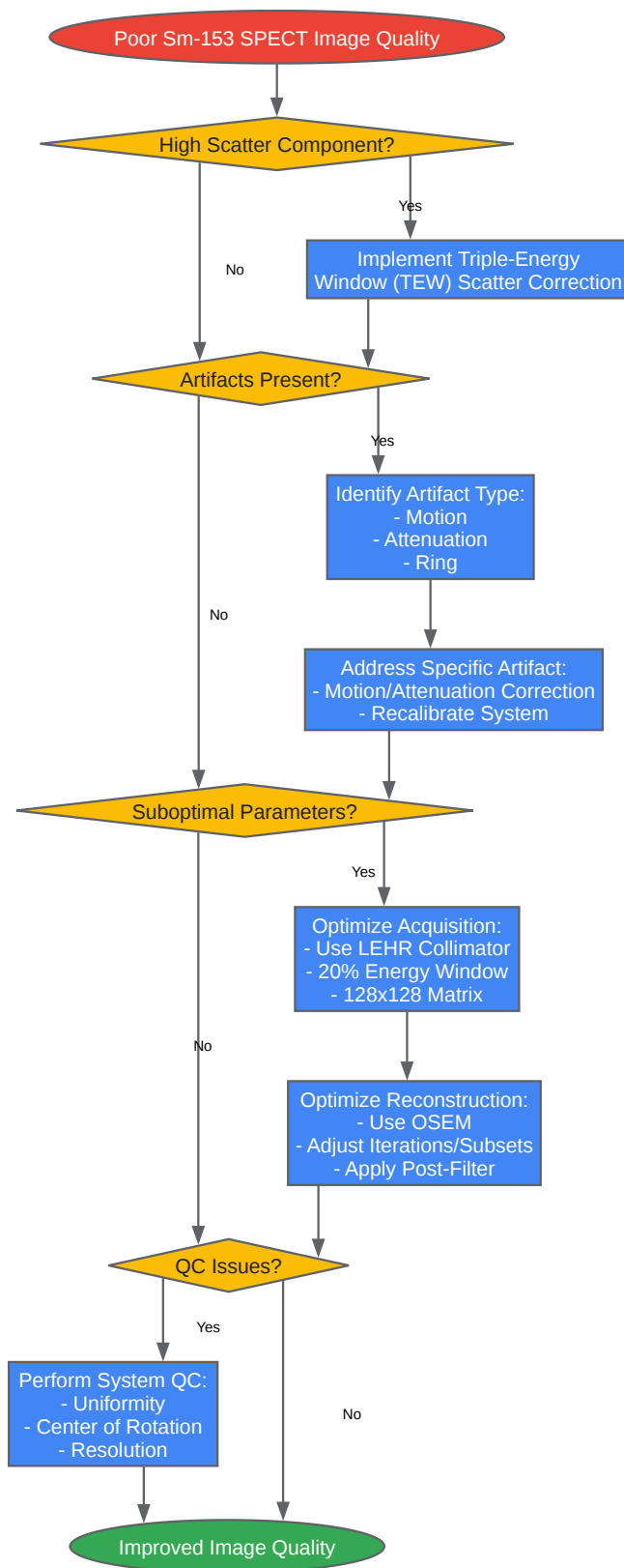
### 4. Data Analysis:

- Uniformity: Visually inspect the reconstructed slices of the uniform section of the phantom for any ring or hot/cold spot artifacts. Quantitatively, calculate the percentage deviation in uniformity.
- Spatial Resolution: Visually assess the smallest set of rods or bars that can be clearly distinguished.
- Contrast: For phantoms with spheres, calculate the contrast for each sphere using the following formula:  $\text{Contrast} = (\text{Mean\_Sphere} - \text{Mean\_Background}) / \text{Mean\_Background}$



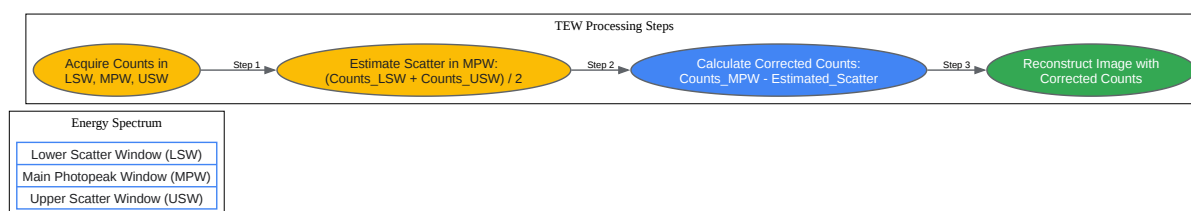
- Compare the results to the manufacturer's specifications and previous QC data to identify any degradation in system performance.

## Visualizations



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Caption: Troubleshooting workflow for poor Sm-153 SPECT image quality.



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Caption: Triple-Energy Window (TEW) method for scatter correction.

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- To cite this document: BenchChem. [Troubleshooting poor image quality in Samarium-153 SPECT scans]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220927#troubleshooting-poor-image-quality-in-samarium-153-spect-scans]

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